

Personal protective equipment for handling 5-Amino-6-methylpyrimidine-2,4-diol

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Compound of Interest

Compound Name: 5-Amino-6-methylpyrimidine-2,4-diol

Cat. No.: B102263

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Essential Safety and Handling Guide for 5-Amino-6-methylpyrimidine-2,4-diol

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety and logistical information for the handling of **5-Amino-6-methylpyrimidine-2,4-diol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. Adherence to these guidelines is essential for ensuring laboratory safety.

Hazard Identification and Personal Protective Equipment

5-Amino-6-methylpyrimidine-2,4-diol is classified with the following hazards.^[1] The required personal protective equipment is outlined below.

Hazard Statement	GHS Code	Required Personal Protective Equipment (PPE)
Harmful if swallowed	H302	Standard laboratory coat, nitrile gloves.
Causes skin irritation	H315	Chemical-resistant gloves (e.g., nitrile), lab coat.
Causes serious eye damage	H318	Chemical safety goggles or a face shield.
May cause respiratory irritation	H335	Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved respirator is necessary. [2]

Operational and Handling Plan

Proper handling techniques are crucial to minimize exposure and ensure a safe working environment.

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the powder form to avoid dust generation.[\[2\]](#)
- Ensure that safety showers and eyewash stations are readily accessible.[\[3\]](#)

General Handling Practices:

- Avoid direct contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe dust or aerosols.[\[2\]](#)
- Wash hands thoroughly after handling the compound.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[2\]](#)

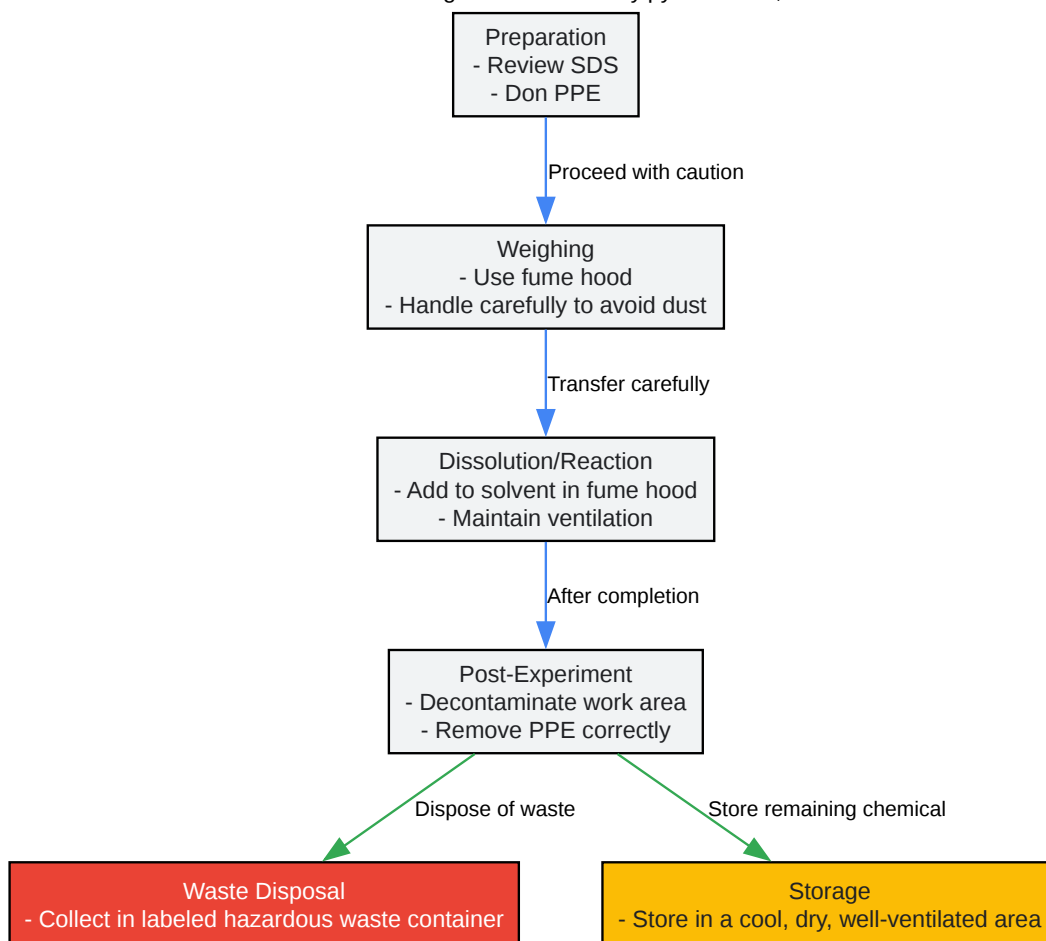
Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)
- Keep away from strong oxidizing agents.[\[3\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **5-Amino-6-methylpyrimidine-2,4-diol** in a laboratory setting.

Workflow for Handling 5-Amino-6-methylpyrimidine-2,4-diol



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